

# An In-depth Technical Guide to Nonanenitrile: Synonyms and Alternative Names

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## Compound of Interest

Compound Name: Nonanenitrile

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synonyms, alternative names, and key identifiers for **nonanenitrile**. The information is intended to assist researchers, scientists, and professionals in drug development in accurately identifying and referencing this chemical compound.

## Introduction to Nonanenitrile

**Nonanenitrile**, a linear aliphatic nitrile with a nine-carbon chain, is a versatile intermediate in organic synthesis.<sup>[1]</sup> Its chemical structure, featuring a cyano group ( $-C\equiv N$ ) at one end, imparts specific reactivity that is valuable in the production of various organic compounds, including those with potential applications in pharmaceuticals and agrochemicals.<sup>[1][2]</sup> Accurate and consistent identification of **nonanenitrile** is crucial for seamless communication and information retrieval in a research and development setting.

## Synonyms and Alternative Names

**Nonanenitrile** is known by a variety of names across different chemical databases and publications. Understanding these synonyms is essential for conducting thorough literature searches and for clear communication within the scientific community.

The most common synonyms and alternative names for **nonanenitrile** include:

- Pelargonitrile: This is a widely used common name for **nonanenitrile**.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Octyl cyanide: This name describes the molecule as an octane derivative with a cyanide group.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- n-Octyl cyanide: The 'n-' prefix specifies a straight-chain octyl group.[\[3\]](#)[\[4\]](#)
- 1-Cyanooctane: This name follows IUPAC substitutive nomenclature, indicating a cyano group on the first carbon of an octane chain.[\[3\]](#)[\[6\]](#)
- Pelargononitrile: An alternative spelling of pelargonitrile.[\[3\]](#)
- n-Nonanonitrile: A slight variation in the spelling of **nonanenitrile**.[\[3\]](#)[\[7\]](#)
- Nonanitrile: A simplified version of **nonanenitrile**.[\[3\]](#)[\[7\]](#)
- Nonyl nitrile: This name indicates a nonyl group attached to a nitrile group.[\[2\]](#)[\[3\]](#)
- n-**Nonanenitrile**: Emphasizes the straight-chain structure of the nonane backbone.[\[3\]](#)[\[7\]](#)

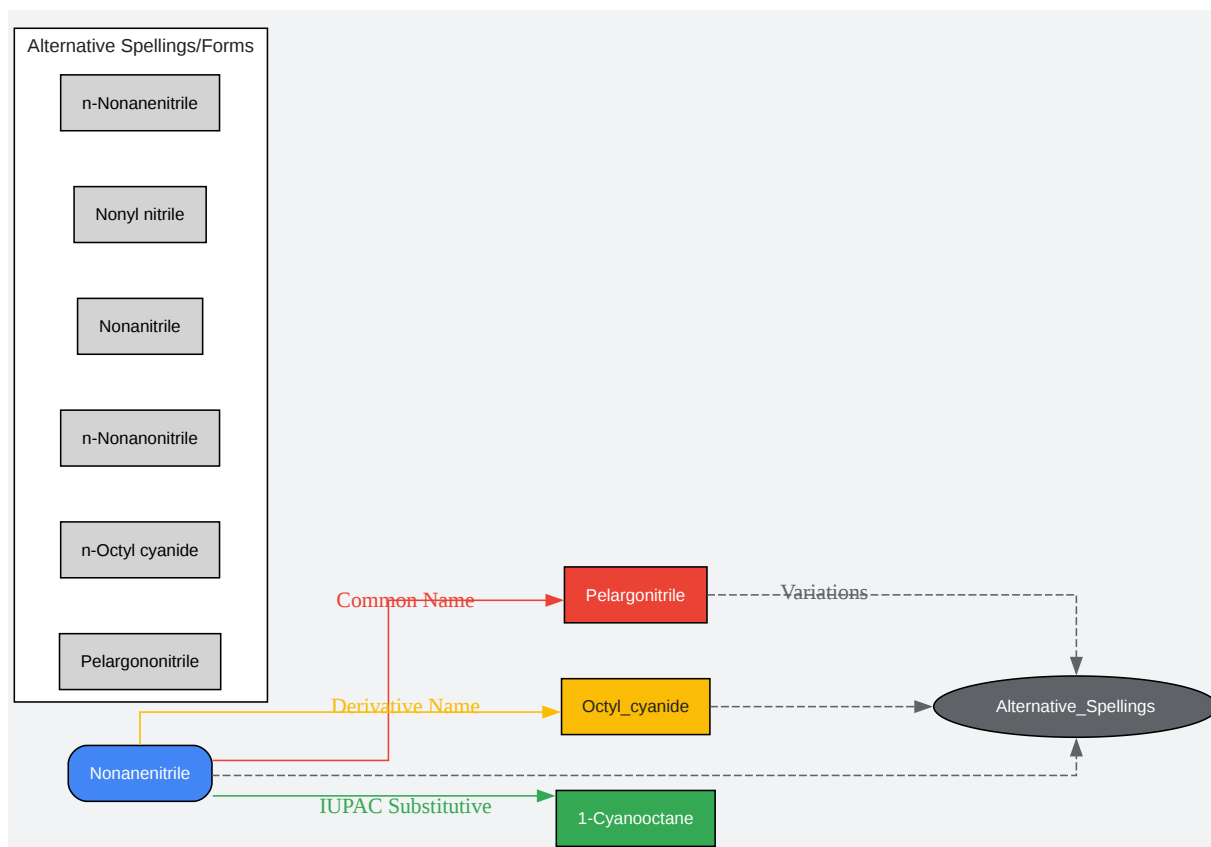
## Chemical Identifiers and Properties

To ensure unambiguous identification, a set of unique identifiers and physical properties are associated with **nonanenitrile**. These are summarized in the table below.

Identifier/Property	Value	Reference
IUPAC Name	nonanenitrile	[4]
CAS Number	2243-27-8	[3][8]
Molecular Formula	C9H17N	[3][8]
Molecular Weight	139.24 g/mol	[4]
Melting Point	-35 °C	[6][8]
Boiling Point	224 °C	[8]
Density	0.786 g/mL at 25 °C	
Refractive Index	n <sub>20</sub> /D 1.426	[8]
InChI	InChI=1S/C9H17N/c1-2-3-4-5-6-7-8-9-10/h2-8H2,1H3	[3]
InChIKey	PLZZPPHAMDJOSR-UHFFFAOYSA-N	[3]
SMILES	CCCCCCCCC#N	[4][8]
EC Number	218-808-9	[8]
Beilstein/REAXYS	1746339	
PubChem CID	16715	[4]

## Logical Relationships of Nonanenitrile Nomenclature

The various names for **nonanenitrile** are logically interconnected based on different nomenclature systems and common naming conventions. The following diagram illustrates these relationships.



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